

Core Principles: Hazard Identification and Risk Assessment

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Compound of Interest

Compound Name: *2,4-Dibromo-3-pentanone*

CAS No.: 815-60-1

Cat. No.: B1589330

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Understanding the specific hazards of **2,4-Dibromo-3-pentanone** is the foundation of its safe management. As a brominated organic compound, it belongs to the larger class of halogenated hydrocarbons, which carry specific risks. While a dedicated, comprehensive toxicological profile for this specific molecule is not widely published, its structure—a ketone backbone with two bromine atoms—allows for a robust risk assessment based on well-understood chemical principles.

The presence of the ketone functional group suggests potential flammability and irritant properties, similar to its parent compound, 3-pentanone.^{[1][2][3][4][5]} However, the two bromine atoms significantly alter its profile. Halogenation generally increases the density and toxicity of organic molecules and modifies their environmental fate. Many halogenated organic compounds are classified as hazardous wastes and are often suspected carcinogens.^{[6][7]} Therefore, **2,4-Dibromo-3-pentanone** must be treated as a hazardous substance with potential for significant health and environmental impacts.

| Property | Value / Information | Source |
|-------------------|--|-----------|
| CAS Number | 815-60-1 | [8][9] |
| Molecular Formula | C ₅ H ₈ Br ₂ O | [8][9] |
| Appearance | Clear, colorless to pale yellow liquid | [8] |
| Classification | Halogenated Organic Compound; Ketone | [5][6] |
| Primary Hazards | Assumed Irritant (Eyes, Skin, Respiratory). Potential for toxicity and environmental harm due to halogenation. | [3][4][6] |
| Disposal Category | Hazardous Waste; Halogenated Organic Waste | [7][10] |

Pre-Disposal Safety: Personal Protective Equipment (PPE) and Handling

Before any disposal-related activity, from collecting the first drop of waste to preparing a container for pickup, ensuring personal safety is paramount. The causality behind PPE selection is directly linked to the identified hazards.

- **Hand Protection:** Standard nitrile gloves may offer limited protection against halogenated solvents.[7] For prolonged contact or spill cleanup, double-gloving or using heavy-duty, chemical-resistant gloves (e.g., Viton or thick-cut nitrile) is required. Always consult the glove manufacturer's compatibility chart.[7]
- **Eye and Face Protection:** ANSI-approved chemical splash goggles are mandatory.[6][7] If there is a significant risk of splashing during waste transfer, a face shield should be worn in addition to goggles.[6]
- **Body Protection:** A fully buttoned, long-sleeved lab coat is required to protect against incidental skin contact.[6][7]

- Ventilation: All handling and transfer of **2,4-Dibromo-3-pentanone** and its waste must be conducted inside a certified chemical fume hood to prevent the inhalation of potentially harmful vapors.[6][7]

Operational Plan: Waste Collection and Segregation Protocol

The single most critical step in the disposal of **2,4-Dibromo-3-pentanone** is its correct segregation as halogenated organic waste. Co-mingling it with non-halogenated waste streams dramatically increases disposal costs and environmental risk, as the entire mixture must then be treated as the more hazardous halogenated waste.[10][11]

Step-by-Step Collection Procedure:

- Select the Correct Waste Container: Obtain a dedicated, properly labeled hazardous waste container intended for halogenated organic liquids. This container must be made of a compatible material (e.g., polyethylene) and have a secure, vapor-tight screw cap.[6][7]
- Label the Container: Before adding any waste, affix a "Hazardous Waste" label. Clearly write "Halogenated Organic Waste" and list the contents, including "**2,4-Dibromo-3-pentanone**" and any other halogenated solvents in the mixture.[6][10]
- Transfer the Waste: Working within a chemical fume hood and wearing appropriate PPE, carefully pour the waste **2,4-Dibromo-3-pentanone** into the container using a funnel to prevent spills.
- Secure the Container: Tightly close the container cap immediately after adding waste. Do not leave the container open, even within the fume hood.[6][10]
- Proper Storage: Store the sealed waste container in a designated, cool, and well-ventilated secondary containment area, away from incompatible materials such as strong acids, bases, and oxidizing agents.[7][12] This storage area should be clearly marked.

Causality Note: Keeping halogenated and non-halogenated wastes separate is crucial for both safety and cost. The disposal process for halogenated compounds, typically high-temperature incineration with subsequent "scrubbing" of acid gases like hydrogen bromide, is significantly

more complex and expensive than the fuel blending process used for many non-halogenated solvents.[10][13]

Emergency Protocol: Spill Management

In the event of a spill, a swift and correct response is critical to mitigate exposure and environmental contamination.

- **Alert Personnel and Evacuate:** Immediately alert others in the vicinity. If the spill is large or outside of a fume hood, evacuate the immediate area.
- **Control Vapors and Ignition Sources:** Ensure all ignition sources are removed.[5] Maintain ventilation by ensuring the chemical fume hood is operational.
- **Don Appropriate PPE:** Before attempting cleanup, don the appropriate PPE, including chemical splash goggles, a face shield, a lab coat, and heavy-duty chemical-resistant gloves.
- **Contain and Absorb:** Contain the spill using a chemical spill kit with absorbent materials like sand, diatomite, or universal binders.[1] Do not use combustible materials like paper towels for large spills.
- **Collect and Dispose:** Carefully collect the absorbent material using non-sparking tools.[2][5] Place the contaminated material into a sealed, properly labeled hazardous waste container.
- **Decontaminate:** Clean the spill area thoroughly.
- **Report:** Report the incident to your institution's Environmental Health and Safety (EHS) office.

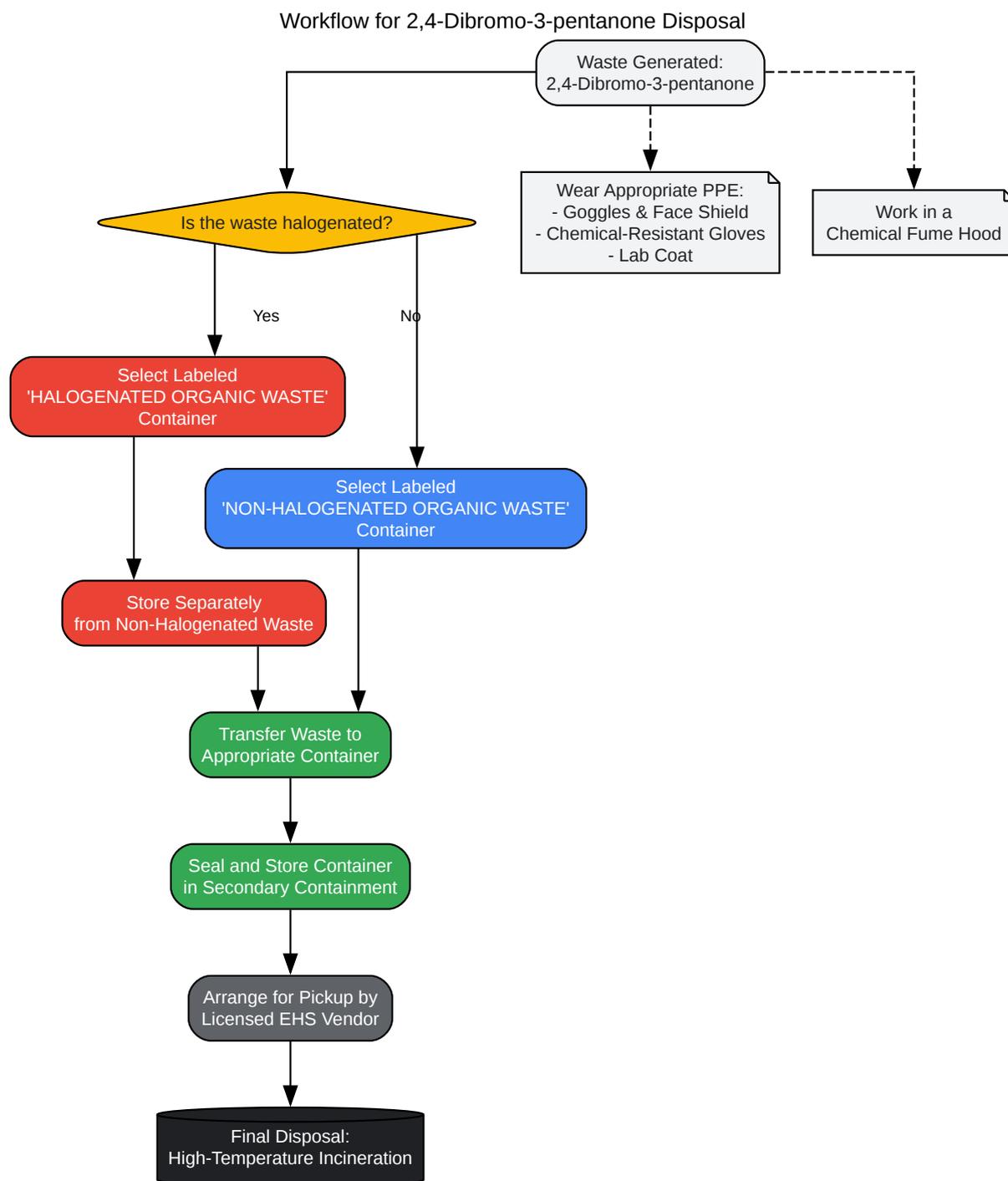
Final Disposal Pathway: From Lab to Destruction

Under no circumstances should **2,4-Dibromo-3-pentanone** or any other halogenated organic solvent be disposed of down the drain or allowed to evaporate in a fume hood.[7][10] The only environmentally responsible and regulatory-compliant method for final disposal is through a licensed professional hazardous waste disposal service.

The accepted technology for treating halogenated organic waste is high-temperature incineration.[13] This process destroys the organic molecule, and the resulting acidic halogenated byproducts (e.g., HBr) are neutralized in a scrubber system before being released.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2,4-Dibromo-3-pentanone**.



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Caption: Decision workflow for handling and disposing of chemical waste.

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